

In-depth Technical Safety Guide: Boc-NH-PEG7-propargyl

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Compound of Interest

Compound Name: *Boc-NH-PEG7-propargyl*

Cat. No.: *B611226*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety considerations for **Boc-NH-PEG7-propargyl**, a heterobifunctional crosslinker. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, this guide synthesizes safety data from its constituent moieties: the tert-butyloxycarbonyl (Boc) protecting group, the polyethylene glycol (PEG) linker, and the terminal propargyl group.

Chemical Identity and Overview

Boc-NH-PEG7-propargyl is a molecule designed for bioconjugation, often utilized in the development of Proteolysis Targeting Chimeras (PROTACs). It incorporates a Boc-protected amine, a flexible seven-unit polyethylene glycol spacer, and a reactive propargyl group for click chemistry.

Identifier	Value
CAS Number	2112737-90-1[1][2][3]
Molecular Formula	C ₂₂ H ₄₁ NO ₉ [1]
Molecular Weight	463.56 g/mol [1]
Synonyms	tert-Butyl (2-(2-(2-(2-(2-(2-(prop-2-yn-1-yloxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethoxy)ethyl)carbamate

Hazard Identification and Classification

While a specific hazard classification for **Boc-NH-PEG7-propargyl** is not available, a composite hazard profile can be inferred from its components. The primary concern stems from the propargyl group, which is analogous to propargyl alcohol, a substance with significant toxicity.

Inferred GHS Classification:

Based on the propargyl moiety, the compound should be handled as if it possesses the following hazards, pending specific testing:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 2 or 3
- Flammable Liquid: Category 3
- Skin Corrosion/Irritation: Category 1B
- Serious Eye Damage/Eye Irritation: Category 1
- Specific Target Organ Toxicity (Single and Repeated Exposure): Potential for respiratory system, liver, and kidney effects.[4][5]

A related compound, Boc-NH-PEG-COOH, is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008. However, the presence of the reactive and toxic propargyl group in **Boc-NH-PEG7-propargyl** necessitates a higher level of caution.

NEPA 704 Diamond (Inferred from Propargyl Alcohol):

Category	Rating	Description
Health (Blue)	4	Can be lethal.[6][7]
Flammability (Red)	3	Can be ignited under almost all ambient temperature conditions.[6][7]
Instability (Yellow)	3	Capable of detonation or explosive decomposition but requires a strong initiating source or must be heated under confinement.[6][7]
Special (White)	-	No special hazards indicated.

Toxicological Information

Detailed toxicological studies on **Boc-NH-PEG7-propargyl** are not publicly available. The toxicological profile is therefore extrapolated from data on its components.

Propargyl Group (as Propargyl Alcohol):

The propargyl group is the most hazardous component. Propargyl alcohol is highly toxic and can be fatal if swallowed, inhaled, or absorbed through the skin.[8] It is corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[8]

Exposure Route	Effect
Inhalation	Harmful if inhaled. Causes chemical burns to the respiratory tract.[8]
Skin Contact	May be fatal if absorbed through the skin. Causes skin burns.[8]
Eye Contact	Causes severe eye burns and potential damage.[4]
Ingestion	May be fatal if swallowed. Causes severe and permanent damage to the digestive tract.[8]

Polyethylene Glycol (PEG) Linker:

PEGs are generally considered to have low toxicity and are used in numerous pharmaceutical and cosmetic applications.[5][9] However, concerns have been raised regarding potential contamination with ethylene oxide and 1,4-dioxane, which are toxic.[10] PEGs can also enhance the absorption of other substances, which could be a factor when linked to a toxic moiety like the propargyl group.[10]

Boc Protecting Group:

The Boc group itself is not considered highly toxic. The primary safety concern arises during its removal (deprotection), which is typically achieved under acidic conditions. This process generates a tert-butyl cation intermediate, which can lead to the formation of potentially genotoxic impurities through side reactions.[11][12]

Exposure Controls and Personal Protection

Given the high potential toxicity of the propargyl moiety, stringent exposure controls are mandatory.

Parameter	Recommendation
Engineering Controls	Work should be conducted in a well-ventilated chemical fume hood.[4]
Eye/Face Protection	Chemical safety goggles and a face shield are required.[13]
Skin Protection	Wear appropriate chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[13]
Respiratory Protection	If there is a risk of inhalation, a NIOSH/MSHA-approved respirator should be used.[14]

Occupational Exposure Limits (OELs) for Propargyl Alcohol (as a reference):

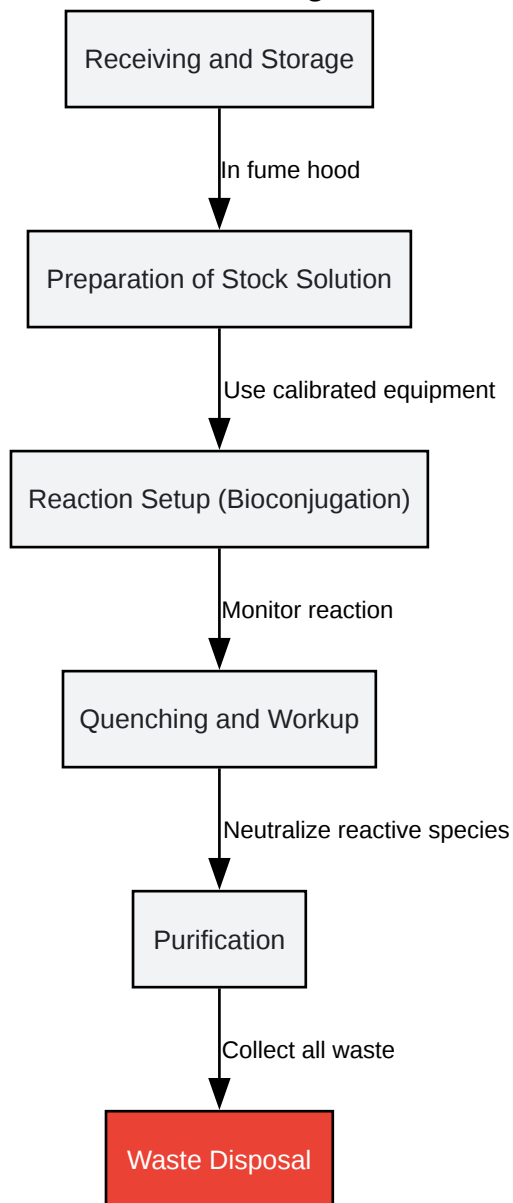
Organization	Limit
OSHA PEL	TWA: 1 ppm[14]
NIOSH REL	TWA: 1 ppm[4]
ACGIH TLV	TWA: 1 ppm[4]

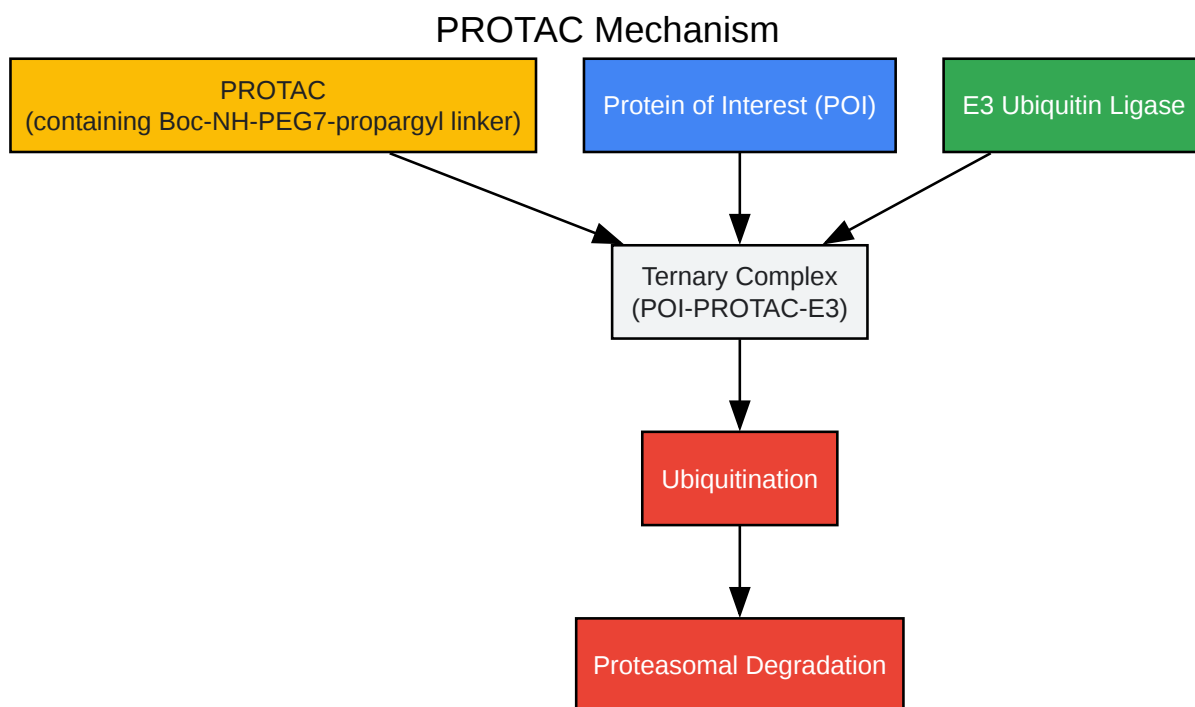
Experimental Protocols: Safe Handling of a Bifunctional Crosslinker

The following is a general protocol for handling **Boc-NH-PEG7-propargyl** in a laboratory setting. This is a template and must be adapted to specific experimental conditions and institutional safety guidelines.

General Workflow for Handling Boc-NH-PEG7-propargyl

General Handling Workflow





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